

Proper Disposal Procedures for Ranelic Acid

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Compound of Interest		
Compound Name:	Ranelic Acid	
Cat. No.:	B1678806	Get Quote

Ranelic acid, an organic acid utilized in the synthesis of strontium ranelate for osteoporosis treatment, requires careful handling and disposal to ensure laboratory safety and environmental protection.[1][2][3] This document provides a comprehensive guide to the proper disposal procedures for ranelic acid, intended for researchers, scientists, and drug development professionals. The following procedures are based on general principles of laboratory chemical waste management, as specific disposal protocols for ranelic acid are not readily available.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **ranelic acid** is presented below. This information is crucial for assessing potential hazards and determining the appropriate disposal route.

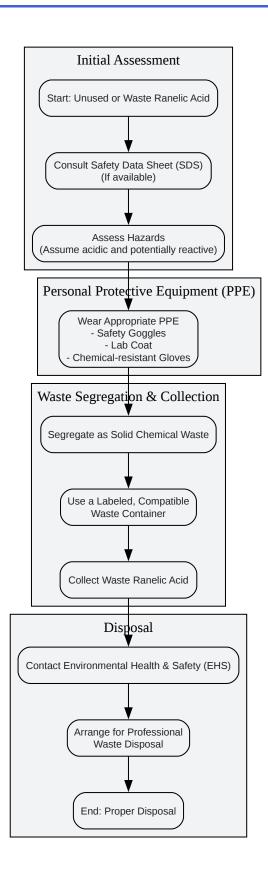


Property	Value	Reference
CAS Number	135459-90-4	[2][4]
Molecular Formula	C12H10N2O8S	
Molecular Weight	342.27 g/mol	_
Appearance	Solid powder	_
Solubility	Soluble in DMSO	_
Storage	Short term (days to weeks) at 0 - 4 °C; Long term (months to years) at -20 °C. Should be stored dry and in the dark.	_
Shipping	Shipped under ambient temperature as a non-hazardous chemical.	_

Disposal Workflow

The following diagram outlines the recommended step-by-step procedure for the safe disposal of **ranelic acid**.





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Caption: Workflow for the safe disposal of ranelic acid.



Experimental Protocols for Disposal

While specific experimental protocols for the disposal of **ranelic acid** are not documented in the provided search results, a general procedure for the neutralization of acidic chemical waste can be adapted. This should only be performed by trained personnel in a controlled laboratory setting with appropriate safety measures.

Neutralization of Acidic Waste (General Procedure):

- Preparation: Work in a fume hood and wear appropriate personal protective equipment (PPE), including safety goggles, a face shield, a lab coat, and chemical-resistant gloves.
- Dilution: Slowly and cautiously add the ranelic acid waste to a large volume of cold water (a 1:10 ratio of acid to water is a safe starting point). This should be done in a beaker placed in an ice bath to manage any heat generation.
- Neutralization: While stirring continuously, slowly add a weak base, such as a 5% sodium bicarbonate solution, to the diluted acidic solution.
- Monitoring: Monitor the pH of the solution frequently using a calibrated pH meter or pH indicator strips.
- Endpoint: Continue adding the base dropwise until the pH of the solution is between 6.0 and 8.0.
- Disposal of Neutralized Solution: Once neutralized, the solution may be permissible for drain disposal, followed by flushing with a large quantity of water. However, institutional and local regulations must be consulted and followed.
- Waste Manifest: Document the neutralization process and the final pH of the solution in the laboratory waste log.

Safety and Handling Precautions

When handling **ranelic acid**, it is imperative to adhere to standard laboratory safety protocols to minimize exposure and risk.



- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety glasses or goggles, a laboratory coat, and chemical-resistant gloves.
- Ventilation: Handle solid ranelic acid in a well-ventilated area. If there is a risk of generating dust, a fume hood should be used.
- Spill Management: In the event of a spill, avoid generating dust. Carefully sweep the solid
 material into a container for disposal. The spill area should then be cleaned with a suitable
 solvent and washed thoroughly.
- Incompatible Materials: Keep ranelic acid away from strong bases and oxidizing agents to prevent vigorous reactions.

Environmental Considerations

The environmental impact of **ranelic acid** has not been extensively documented in the provided search results. However, as with any synthetic chemical, release into the environment should be avoided. Improper disposal of pharmaceuticals and laboratory chemicals can lead to contamination of soil and water, potentially affecting wildlife and ecosystems. Therefore, the primary goal of the disposal procedure is to ensure that the chemical is handled and disposed of in a manner that prevents environmental release. The most responsible method of disposal is through a licensed chemical waste disposal service.

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